

lithium ferrocyanide solubility in aqueous solutions

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Compound Focus: LITHIUM FERROCYANIDE

CAS No.: 13601-18-8

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Solubility and Key Properties of Ferrocyanides

The table below summarizes the available quantitative data on the solubility of various ferrocyanides in water.

Compound	Chemical Formula	Solubility	Conditions / Notes
Lithium Ferrocyanide [1] [2]	$\text{Li}_4[\text{Fe}(\text{CN})_6]$	2.3 M, 2.32 M	At room temperature; greatly boosted solubility.
Potassium Ferrocyanide Trihydrate [3]	$\text{K}_4[\text{Fe}(\text{CN})_6] \cdot 3\text{H}_2\text{O}$	~330 g/L (approx. 0.7 M)	In cold water.
		>770 g/L (approx. 1.6 M)	In hot water; solubility increases with temperature.
Sodium Ferrocyanide Decahydrate [4]	$\text{Na}_4[\text{Fe}(\text{CN})_6] \cdot 10\text{H}_2\text{O}$	Data included in binary and ternary phase diagrams	Solubility detailed in complex system studies from 0-95°C.

The key breakthrough is that **lithium ferrocyanide** achieves a **solubility of over 2.3 M** at room temperature [1] [2]. This is substantially higher than the solubilities of the more common sodium and potassium ferrocyanide salts. The high solubility is attributed to the use of Li^+ ions, which exhibit **weak intermolecular interactions** with the $[\text{Fe}(\text{CN})_6]^{4-}$ complex, preventing crystallization and allowing more of the redox-active material to stay in solution [1].

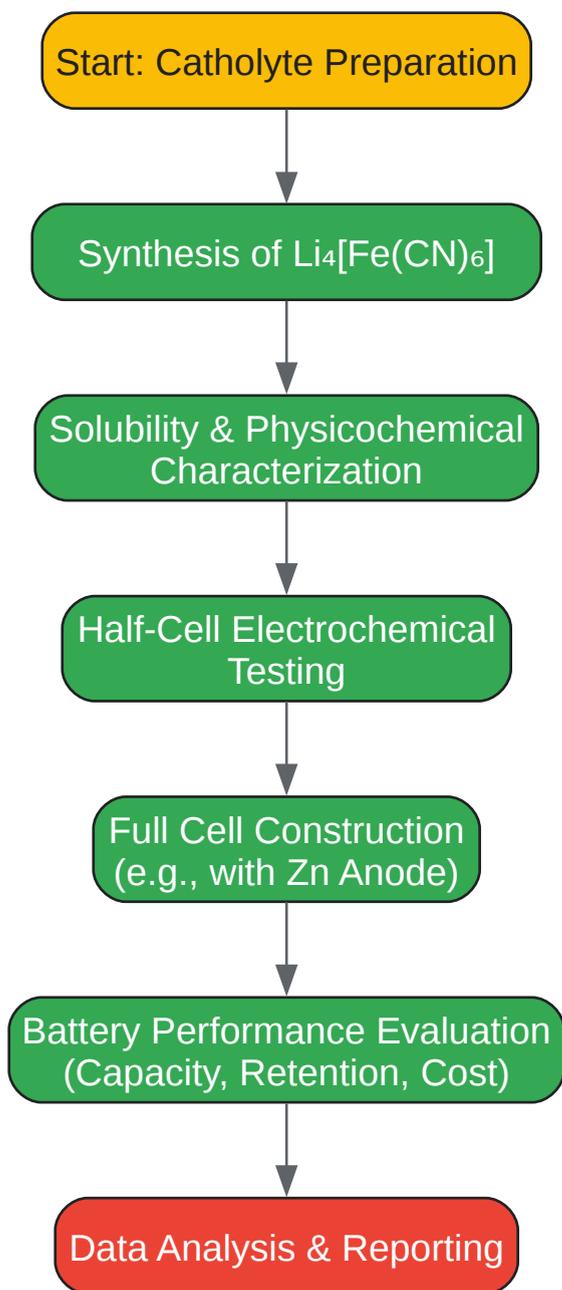
Application in Aqueous Redox Flow Batteries (ARFBs)

The primary driver for research into **lithium ferrocyanide** is its application as a catholyte in ARFBs for grid-scale energy storage.

- **Direct Impact on Energy Density:** The energy stored in a flow battery is directly proportional to the concentration of its active species. The high solubility of $\text{Li}_4[\text{Fe}(\text{CN})_6]$ enables an exceptionally high volumetric capacity. Research has demonstrated batteries with capacities as high as **61.64 Ah L⁻¹** at a concentration of 2.30 M [1].
- **Significant Cost Reduction:** Due to the low cost of its constituents, using **lithium ferrocyanide** can dramatically lower the overall chemical cost of the battery system. One study estimates a cost as low as **\$11 per kWh** for a complete battery, which is a fraction of the cost of vanadium-based flow batteries [1].
- **Performance and Stability:** Batteries constructed with a $\text{Li}_4[\text{Fe}(\text{CN})_6]$ catholyte have shown excellent stability, with one report indicating **high average capacity retention (nearly 100%) over 1365 hours** of operation [2].

Experimental Workflow for $\text{Li}_4[\text{Fe}(\text{CN})_6]$ -based ARFB

The following diagram outlines the general experimental workflow for preparing and testing a **lithium ferrocyanide** catholyte in a flow battery system, synthesizing the methodologies from the cited research.



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*Experimental workflow for developing and testing a **lithium ferrocyanide** catholyte.*

Key methodological details for the stages above include:

- **Preparation:** The synthesis of $\text{Li}_4[\text{Fe}(\text{CN})_6]$ and its oxidized form, $\text{Li}_3[\text{Fe}(\text{CN})_6]$, is a foundational step, though specific synthetic details are often streamlined in the final article [2].
- **Characterization:** This involves determining the exact solubility, understanding the intermolecular interactions (e.g., via crystallography, with data available under CCDC 2213589 and 2213590 [5]),

and measuring properties like redox potential [2].

- **Electrochemical Testing:** This includes half-cell tests to study the fundamental behavior of the $[\text{Fe}(\text{CN})_6]^{4-/3-}$ couple and full-cell tests, typically against a zinc (Zn) anode separated by a membrane like Nafion 117, to assess real-world performance [1] [2].

Key Takeaways for Researchers

- **Lithium Cation Advantage:** For projects requiring high concentrations of the ferrocyanide anion, the choice of counter-ion is critical. The lithium salt offers a definitive solubility advantage over sodium or potassium salts.
- **Beyond Classical Flow Batteries:** The ferri/ferrocyanide couple is also a prime candidate as a **redox mediator in "Redox Targeting" flow batteries**. In these systems, the soluble mediator reacts with a solid energy storage material (e.g., LiFePO_4) in the tank, further boosting the system's energy density [6].
- **Protocol Focus:** When replicating this work, pay close attention to the synthesis and purification protocols for $\text{Li}_4[\text{Fe}(\text{CN})_6]$ to achieve the reported high solubility, and ensure proper membrane selection and flow rate optimization during battery testing.

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